

# Technical Support Center: Controlling Microemulsion Droplet Size with Span 20

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## Compound of Interest

Compound Name: Sorbitan monododecanoate

Cat. No.: B148407

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to adjusting Span 20 concentration for controlling droplet size in water-in-oil (W/O) microemulsions.

## Troubleshooting Guide

This guide addresses common issues encountered during the formulation of microemulsions using Span 20.

Issue	Possible Cause(s)	Recommended Solution(s)
Cloudy or milky appearance instead of a clear microemulsion.	<ul style="list-style-type: none"><li>- Incorrect surfactant-to-oil or water-to-surfactant ratio.</li><li>- Insufficient Span 20 concentration to stabilize the water droplets.</li><li>- The formulation is outside the microemulsion region of the phase diagram.</li><li>- Temperature fluctuations affecting surfactant solubility and interfacial tension.</li></ul>	<ul style="list-style-type: none"><li>- Systematically vary the concentration of Span 20 and other components to identify the stable microemulsion region. Constructing a pseudo-ternary phase diagram is highly recommended.<a href="#">[1]</a><a href="#">[2]</a></li><li>- Increase the concentration of the surfactant mixture. For instance, increasing a Tween 20-Span 20 mixture from 3 wt% to 10 wt% has been shown to decrease droplet size and improve clarity.<a href="#">[3]</a></li><li>- Ensure the experimental temperature is controlled and stable, as non-ionic surfactants' performance can be temperature-sensitive.<a href="#">[1]</a></li></ul>
Formation of a gel-like or highly viscous phase.	<ul style="list-style-type: none"><li>- High concentration of surfactant and/or co-surfactant.</li><li>- The formulation is in a liquid crystalline phase region of the phase diagram.</li></ul>	<ul style="list-style-type: none"><li>- Refer to the pseudo-ternary phase diagram to identify and avoid the gel region.</li><li>- Gradually dilute the system with the continuous phase (oil) to move out of the viscous region.</li></ul>
Droplet size is too large.	<ul style="list-style-type: none"><li>- Insufficient surfactant concentration to lower the interfacial tension adequately.</li><li>- The hydrophilic-lipophilic balance (HLB) of the surfactant system is not optimal for the oil phase.</li></ul>	<ul style="list-style-type: none"><li>- Increase the total surfactant concentration.<a href="#">[3]</a></li><li>- Adjust the ratio of Span 20 to a more hydrophilic co-surfactant (like a Tween series surfactant) to fine-tune the overall HLB of the system.</li></ul>

Droplet size is inconsistent or shows a wide polydispersity index (PDI).	- Inadequate mixing or homogenization.- The formulation is on the border of the microemulsion region, leading to instability.- Presence of impurities in the oil, water, or surfactant.	- Employ high-energy emulsification methods such as ultrasonication or microfluidization for a more uniform droplet size distribution.[4]- Adjust the component ratios to move more centrally into the stable microemulsion region of the phase diagram.- Use high-purity ingredients.
Phase separation occurs over time.	- The formulation is thermodynamically unstable and is a conventional emulsion, not a true microemulsion.- The storage temperature is outside the stability range of the microemulsion.	- Re-evaluate the formulation using a pseudo-ternary phase diagram to ensure it falls within the single-phase microemulsion region.- Conduct stability studies at different temperatures to determine the optimal storage conditions.[1]

## Frequently Asked Questions (FAQs)

Q1: What is the primary role of Span 20 in a microemulsion?

A1: Span 20, a non-ionic surfactant with a low hydrophilic-lipophilic balance (HLB) of 8.6, is primarily used as an emulsifier or co-emulsifier to form stable water-in-oil (W/O) microemulsions. It positions itself at the oil-water interface, reducing interfacial tension and allowing for the spontaneous formation of fine water droplets within the continuous oil phase.

Q2: How does changing the Span 20 concentration affect droplet size?

A2: Generally, increasing the concentration of the surfactant system, which includes Span 20, leads to a decrease in droplet size. A higher concentration of surfactant molecules at the oil-water interface leads to lower interfacial tension, which in turn promotes the formation of smaller droplets. For example, in a mixed surfactant system, increasing the total surfactant

concentration from 3 wt% to 10 wt% has been shown to decrease the droplet diameter from 323 nm to 133 nm.[3]

Q3: Can I use Span 20 as the sole surfactant?

A3: While Span 20 can be used alone, it is often more effective when used in combination with a more hydrophilic surfactant, such as a member of the Tween series (e.g., Tween 20 or Tween 80). This allows for the fine-tuning of the overall HLB of the surfactant mixture to match the requirements of the specific oil being used, leading to greater stability and smaller droplet sizes.

Q4: What is a pseudo-ternary phase diagram and why is it important?

A4: A pseudo-ternary phase diagram is a triangular diagram that maps the different phases (e.g., microemulsion, gel, coarse emulsion) of a four-component system at a constant temperature and pressure. It is a crucial tool for identifying the concentration ranges of oil, water, and a fixed-ratio surfactant/co-surfactant mixture that result in a stable microemulsion. Using a phase diagram can save significant time and resources in formulation development.[1]

Q5: What methods can be used to measure the droplet size of my microemulsion?

A5: Common techniques for measuring the droplet size of microemulsions include Dynamic Light Scattering (DLS), which is suitable for nanoparticles, and Laser Diffraction. For larger droplets or for visualizing the emulsion, optical microscopy can be used.

## Quantitative Data

The following table summarizes the effect of the total concentration of a mixed surfactant system (Tween 20 and Span 20) on the droplet size of a paraffin-in-water nanoemulsion. This data illustrates the general principle that increasing surfactant concentration leads to a reduction in droplet size.

Total Surfactant Concentration (Tween 20/Span 20) (wt%)	Mean Droplet Diameter (nm)
3	323
10	133

(Data extracted from a study by Xin et al., as cited in a review)[\[3\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a Water-in-Oil (W/O) Microemulsion by Titration

This protocol describes the preparation of a W/O microemulsion using a titration method to identify the stable microemulsion region.

Materials:

- Oil Phase (e.g., Isopropyl myristate, Oleic acid)
- Surfactant: Span 20
- Co-surfactant (optional, e.g., Tween 20, ethanol)
- Aqueous Phase (e.g., Deionized water, buffer solution)
- Magnetic stirrer and stir bar
- Burette
- Glass vials or beakers

Procedure:

- Prepare the Oil/Surfactant Mixture: In a glass vial, prepare a mixture of the oil phase and Span 20 (and co-surfactant, if used) at a predetermined weight ratio (e.g., 9:1, 8:2, etc.).

- **Stir the Mixture:** Place the vial on a magnetic stirrer and begin stirring at a constant, moderate speed.
- **Titrate with the Aqueous Phase:** Slowly add the aqueous phase dropwise from a burette to the oil/surfactant mixture while continuously stirring.
- **Observe for Phase Changes:** Carefully observe the mixture for any changes in appearance. The transition from a clear solution to a turbid or milky emulsion indicates the boundary of the microemulsion region.
- **Record Compositions:** Record the composition (by weight percentage) of each component at the point of phase transition.
- **Construct Phase Diagram:** Repeat this process with different initial ratios of oil to surfactant to map out the microemulsion region on a pseudo-ternary phase diagram.

## Protocol 2: Droplet Size Analysis by Dynamic Light Scattering (DLS)

This protocol outlines the general steps for measuring the droplet size of a prepared microemulsion using a DLS instrument.

### Materials and Equipment:

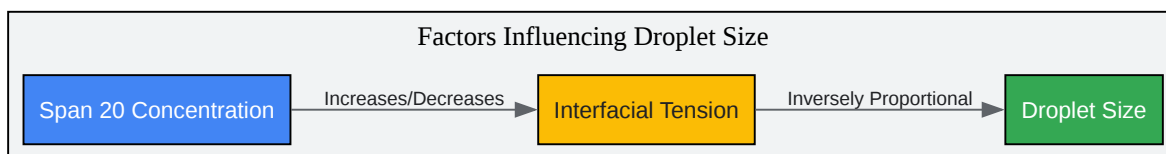
- Prepared microemulsion sample
- Dynamic Light Scattering (DLS) instrument (e.g., Malvern Zetasizer)
- Appropriate cuvettes for the DLS instrument
- Solvent for dilution (if necessary, should be the continuous phase of the microemulsion)

### Procedure:

- **Instrument Setup:** Turn on the DLS instrument and allow it to warm up and stabilize according to the manufacturer's instructions.
- **Sample Preparation:**

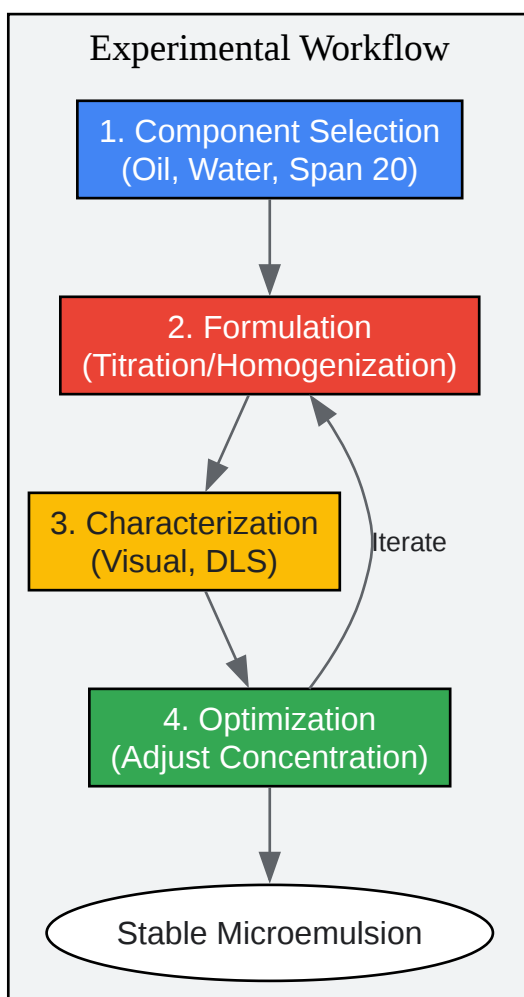
- Ensure the microemulsion sample is at thermal equilibrium with the instrument's measurement chamber.
- If the sample is too concentrated (as indicated by the instrument's count rate), dilute it with the continuous oil phase. Dilution should be done carefully to avoid altering the microemulsion structure.
- Cuvette Preparation:
  - Clean the cuvette thoroughly to remove any dust or contaminants.
  - Rinse the cuvette with the dilution solvent.
  - Carefully transfer the microemulsion sample into the cuvette, avoiding the introduction of air bubbles.
- Measurement:
  - Place the cuvette in the DLS instrument.
  - Set the measurement parameters, including the properties of the dispersant (the continuous oil phase), such as viscosity and refractive index.
  - Select the appropriate measurement settings (e.g., number of runs, duration of runs).
  - Start the measurement.
- Data Analysis:
  - The DLS software will generate a report including the average droplet size (Z-average), polydispersity index (PDI), and a size distribution graph.
  - Analyze the data to determine the mean droplet size and the uniformity of the droplet size distribution.

## Visualizations



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Caption: Relationship between Span 20 concentration, interfacial tension, and droplet size.



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Caption: A typical experimental workflow for developing a microemulsion.



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